

2-(Methylthio)benzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 2-(Methylthio)benzoic acid

Cat. No.: B188887

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An In-depth Technical Guide to the Safety and Handling of 2-(Methylthio)benzoic Acid

This guide provides comprehensive safety and handling information for **2-(Methylthio)benzoic acid**, intended for researchers, scientists, and professionals in drug development. It outlines the substance's hazards, exposure controls, and emergency procedures to ensure safe laboratory practices.

Substance Identification and Properties

2-(Methylthio)benzoic acid is a chemical compound used in laboratory research.^[1] Its key identifiers and physical properties are summarized below.

Property	Value	Citations
Chemical Name	2-(Methylsulfanyl)benzoic acid	[1]
CAS Number	3724-10-5	[1][2][3]
Molecular Formula	C8H8O2S	[1][4][5]
Molecular Weight	168.21 g/mol	[6][7]
Appearance	Solid, white to yellow	[2]
Melting Point	169-173 °C	[6]

Hazard Identification and Classification

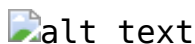
2-(Methylthio)benzoic acid is classified as a hazardous chemical.[8] It is known to cause skin and eye irritation and may cause respiratory irritation.[2][4][5]

GHS Hazard Statements:

- H315: Causes skin irritation.[2][5]
- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[1][4]

Signal Word: Warning[2][5]

Hazard Pictogram:



Toxicological Information

Limited quantitative toxicological data is available for **2-(Methylthio)benzoic acid**. The available data from animal studies are presented below. Exposure should be minimized as a standard precautionary measure.[1]

Test	Species	Route	Value	Citations
LDLo (Lethal Dose Low)	Rat	Intraperitoneal	2,500 mg/kg	[2]
LDLo (Lethal Dose Low)	Rat	Intravenous	2,250 mg/kg	[2]

Note: Data for acute oral, dermal, and inhalation toxicity, as well as carcinogenicity, mutagenicity, and reproductive toxicity, were not available in the consulted resources.[1][9]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in this guide are not provided in the source safety data sheets. For methodologies, direct consultation of the primary toxicological literature would be required.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Handling:

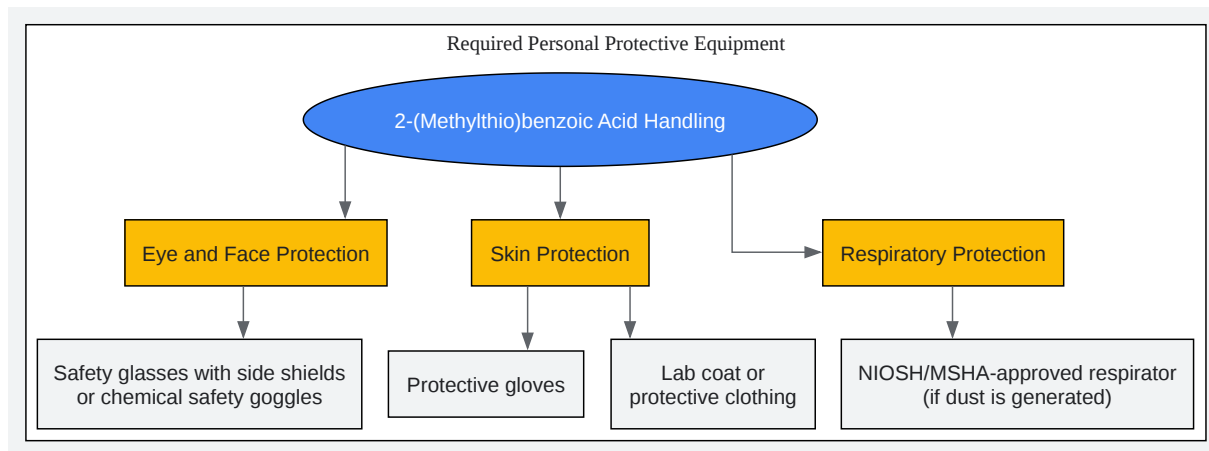
- Avoid all personal contact, including inhalation of dust.[1]
- Use only in a well-ventilated area, such as a chemical fume hood.[1][3][8]
- Wear appropriate personal protective equipment (PPE).[2][3]
- Wash hands and any exposed skin thoroughly after handling.[2][3][5]
- Do not eat, drink, or smoke when using this product.[10]
- Avoid the formation of dust and aerosols.[4][8]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][4][5]
- Store locked up.[3][10]
- Store away from incompatible materials such as oxidizing agents.[5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[8]



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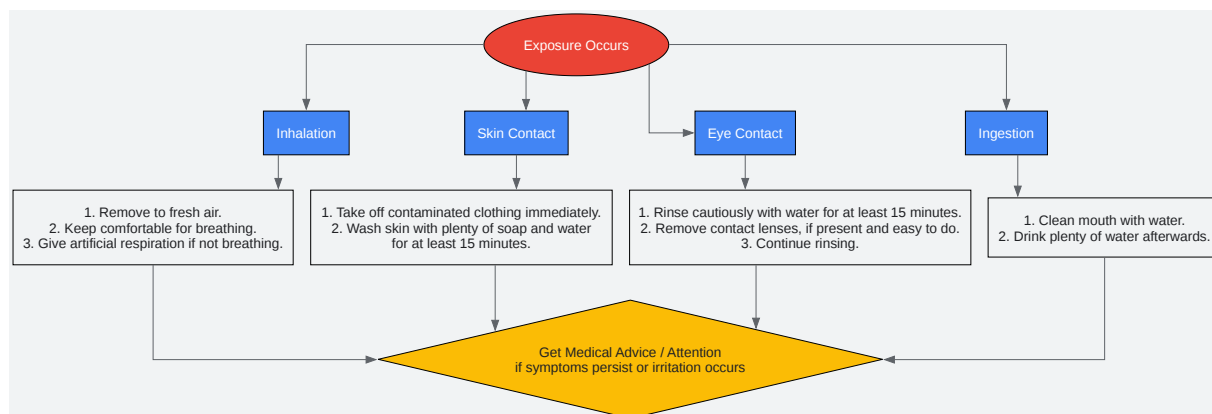
Caption: Required Personal Protective Equipment (PPE).

Emergency Procedures

Immediate and appropriate action is crucial in an emergency.

First Aid Measures

The following diagram outlines the initial steps to take in case of exposure. Always seek medical attention if symptoms persist.^[3]^[4]



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Caption: First aid procedures for exposure.

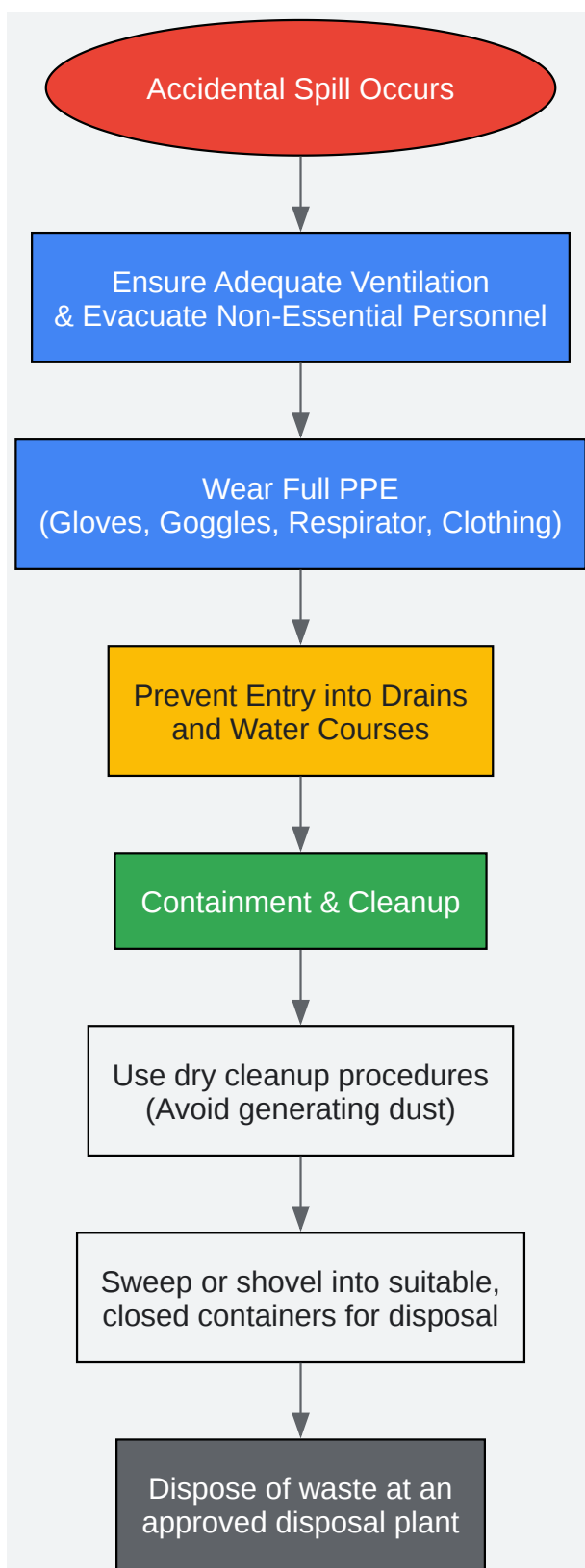
Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing media suitable for the surrounding area. Dry powder, foam, water spray, and carbon dioxide are acceptable.[1][2][5]
- Specific Hazards: The substance is non-combustible, but containers may burn.[1] It may emit corrosive fumes in a fire.[1]

- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus and full protective gear.[\[3\]](#)[\[4\]](#)[\[9\]](#)

Accidental Release Measures

In case of a spill, follow the workflow below to ensure safe containment and cleanup.



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Caption: Workflow for handling accidental spills.

Stability and Reactivity

- Reactivity: No specific reactivity hazards have been identified.[2]
- Chemical Stability: The substance is stable under normal storage conditions.[2][4]
- Hazardous Reactions: No hazardous reactions are expected under normal processing.[4]
- Conditions to Avoid: No specific conditions to avoid are known.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. [3] Waste should be sent to an approved waste disposal plant.[4] Do not allow the material to enter drains or water courses.[1][2]

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